

# Optimizing FAPI-4 PET scan acquisition parameters

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## Compound of Interest

Compound Name: FAPI-4

Cat. No.: B607416

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## FAPI-4 PET Scan Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing Fibroblast Activation Protein Inhibitor (FAPI)-4 Positron Emission Tomography (PET) scans in their experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended injected activities for different **FAPI-4** tracers?

A1: The injected activity for **FAPI-4** PET scans depends on the specific tracer and the PET scanner technology. For standard Time-of-Flight (TOF) PET scanners, the following ranges are recommended. It's important to note that scanners with a long axial field of view may allow for a reduction in the injected activity.[\[1\]](#)

Tracer	Recommended Activity (MBq)	Recommended Activity (MBq/kg)
Gallium-68 ( <sup>68</sup> Ga) based (e.g., <sup>68</sup> Ga-FAPI-04, <sup>68</sup> Ga-FAPI-46)	100 - 200 MBq <a href="#">[1]</a>	~2.0 MBq/kg <a href="#">[1]</a>
Fluorine-18 ( <sup>18</sup> F) based (e.g., <sup>18</sup> F-FAPI-42, <sup>18</sup> F-AIF-NOTA-FAPI-04)	185 - 300 MBq <a href="#">[1]</a>	3 - 4 MBq/kg <a href="#">[1]</a>

Q2: What is the optimal uptake time for **FAPI-4** PET imaging?

A2: The optimal uptake time, the interval between tracer injection and the start of the scan, varies slightly between the different FAPI tracers. Generally, FAPI tracers exhibit rapid tumor targeting and blood clearance.[\[2\]](#)

Tracer Family	Recommended Uptake Time	Notes
Gallium-68 ( <sup>68</sup> Ga) based	20 - 60 minutes <a href="#">[1]</a>	Acquisitions at 30–40 minutes post-injection are often a reasonable compromise. <a href="#">[1]</a> Some studies suggest that for <sup>68</sup> Ga-FAPI-46, imaging can be performed earlier than 30 minutes. <a href="#">[3]</a> <a href="#">[4]</a>
Fluorine-18 ( <sup>18</sup> F) based	30 - 90 minutes <a href="#">[1]</a>	For <sup>18</sup> F-FAPI-74, a 60-minute uptake time is recommended for optimal tumor-to-background ratios. <a href="#">[1]</a>

Q3: Is specific patient preparation, such as fasting, required for a **FAPI-4** PET scan?

A3: Generally, no specific patient preparation like fasting is required for **FAPI-4** PET scans, which is an advantage over FDG-PET.[\[5\]](#) However, adequate hydration is often recommended.[\[3\]](#) For certain tracers like <sup>18</sup>F-**FAPI-42**, a 2-hour fasting period might be advised to reduce hepatobiliary uptake.[\[3\]](#)

Q4: How does **FAPI-4** PET/CT compare to <sup>18</sup>F-FDG PET/CT in tumor detection?

A4: **FAPI-4** PET/CT has shown superiority over <sup>18</sup>F-FDG PET/CT in detecting various cancers, particularly those with low glucose metabolism. FAPI-PET often demonstrates higher tumor-to-background ratios.[\[5\]](#)[\[6\]](#) For instance, in primary liver cancer, FAPI-PET has shown a significantly higher tumor detection rate than FDG-PET.[\[6\]](#) Similarly, for detecting peritoneal metastases, <sup>68</sup>Ga-FAPI PET/CT has demonstrated significantly higher sensitivity.[\[6\]](#) In some

cases of gastric adenocarcinoma, FAPI-PET has identified lesions not visible on FDG-PET scans.[7]

## Troubleshooting Guide

Issue 1: High background uptake in non-target organs.

- Possible Cause: Physiological uptake of the FAPI tracer.
- Troubleshooting Steps:
  - Review Biodistribution: Be aware of the normal biodistribution of the specific FAPI tracer. For example, the uterus, especially in premenopausal women, can show intense physiological uptake.[7] Salivary glands, pancreas, and thyroid can also show physiological uptake.[8]
  - Optimize Uptake Time: While FAPI tracers generally have favorable kinetics, adjusting the uptake time might help improve the tumor-to-background ratio in some cases. Late imaging (e.g., 3 hours post-injection) has been proposed to better distinguish malignant lesions from chronic inflammatory or fibrotic tissues.[1]
  - Hydration: Ensure the patient is well-hydrated, as this can help with tracer clearance.[3]

Issue 2: Unexpected tracer uptake in non-malignant lesions (False Positives).

- Possible Cause: FAP is not exclusively expressed in cancer-associated fibroblasts but also in activated fibroblasts involved in other physiological and pathological processes.
- Common False-Positive Findings:
  - Degenerative Lesions: Uptake in joints and vertebral bones due to degenerative processes is a common finding.[5][6]
  - Inflammation and Wound Healing: Areas of active tissue remodeling, inflammation, and scarring can show FAPI uptake.[5][6] This includes post-surgical changes and inflammatory conditions.
  - Fibrosis: Various fibrotic conditions can lead to FAPI tracer accumulation.[5]

- Uterine and Mammary Gland Uptake: Physiological uptake in the uterus is common and correlates negatively with age.[\[9\]](#)
- Troubleshooting Steps:
  - Correlate with CT/MRI: Carefully correlate the PET findings with the anatomical information from the co-registered CT or a diagnostic MRI to characterize the underlying tissue.
  - Patient History: A thorough review of the patient's clinical history, including recent surgeries, injuries, or inflammatory conditions, is crucial for accurate interpretation.
  - Consider Delayed Imaging: As mentioned, delayed imaging might help differentiate between malignant and inflammatory uptake.

Issue 3: Low or no tumor uptake in a suspected malignancy.

- Possible Cause: Not all tumors express FAP to the same extent. The level of FAP expression can vary between tumor types and even within the same tumor.
- Troubleshooting Steps:
  - Histopathological Confirmation: If possible, correlate the PET findings with histopathological analysis of FAP expression in the tumor tissue.
  - Consider Alternative Tracers: For tumors with known low FAP expression, other PET tracers like  $^{18}\text{F}$ -FDG may be more appropriate.
  - Review Scan Parameters: Ensure that the injected dose and uptake time were within the recommended ranges for the specific FAPI tracer used.

## Experimental Protocols

Protocol 1: Standard Acquisition for  $^{68}\text{Ga}$ -FAPI-04 PET/CT

- Patient Preparation: No fasting is required. Encourage oral hydration.

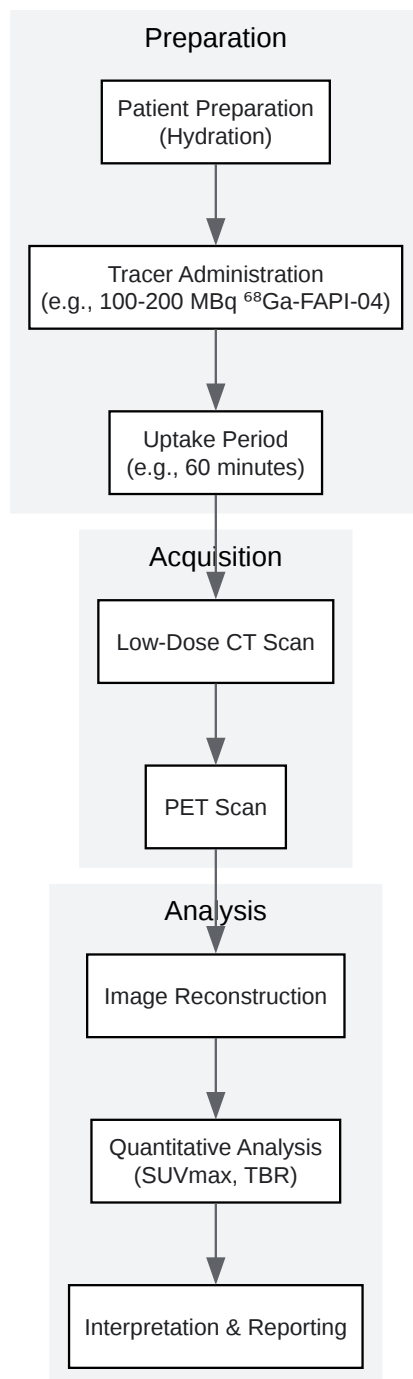
- Tracer Injection: Administer an intravenous injection of 100-200 MBq (or ~2.0 MBq/kg) of  $^{68}\text{Ga}$ -FAPI-04.[1]
- Uptake Period: A 60-minute uptake period is standard.[3][4] The patient should rest comfortably during this time.
- Imaging:
  - Perform a low-dose CT scan for attenuation correction and anatomical localization.
  - Acquire the PET scan from the vertex to the mid-thigh.
- Image Reconstruction: Use an iterative reconstruction algorithm (e.g., OSEM) as recommended by the scanner manufacturer.

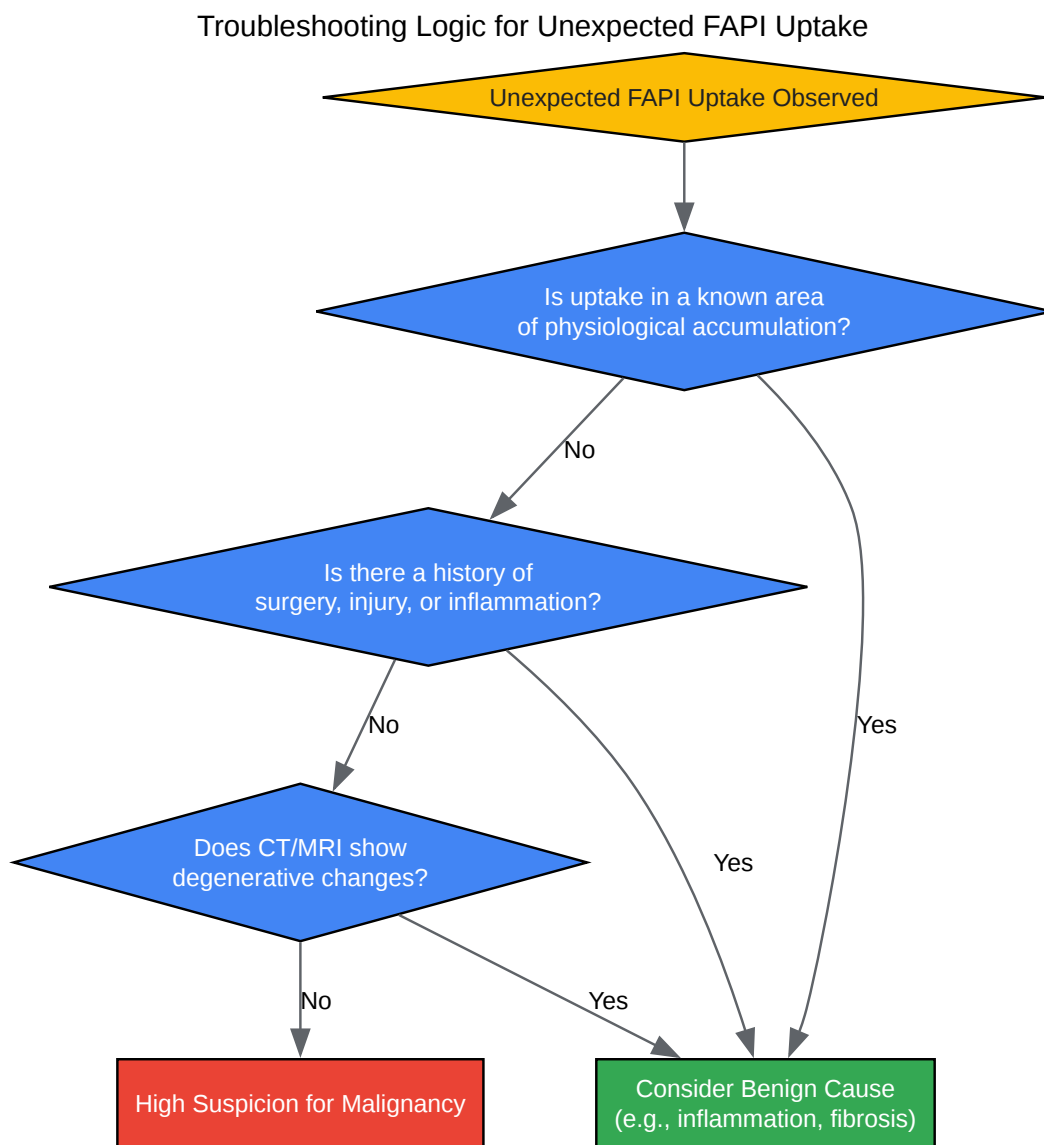
#### Protocol 2: Quantitative Image Analysis

- Region of Interest (ROI) Definition:
  - Draw ROIs on the PET images to encompass tumor lesions, normal organs (e.g., liver, muscle), and background areas.
- Calculation of SUVmax:
  - The maximum standardized uptake value (SUVmax) within the tumor ROI is automatically calculated by the analysis software. This is a common metric for quantifying tracer uptake. [10]
- Calculation of Tumor-to-Background Ratio (TBR):
  - TBR is calculated to assess the relative uptake in the tumor compared to the surrounding background tissue.
  - $\text{TBR} = \text{SUVmax (Tumor)} / \text{SUVmean (Background Tissue)}$

## Visualizations

## FAPI-4 PET Scan Experimental Workflow

[Click to download full resolution via product page](#)Caption: **FAPI-4** PET Scan Experimental Workflow



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Caption: Troubleshooting Logic for Unexpected FAPI Uptake

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